

Navigating the Hazard Profile of 10-Bromo-1-decene: A Technical Guide

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Compound of Interest

Compound Name: **10-Bromo-1-decene**

Cat. No.: **B1332156**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard statements for **10-Bromo-1-decene** (CAS No. 62871-09-4). The information herein is curated to assist researchers, scientists, and drug development professionals in the safe handling, use, and assessment of this chemical compound. This guide details its GHS classification, summarizes key physicochemical data, and outlines the standardized experimental methodologies used to determine its hazard profile.

GHS Hazard Classification and Physicochemical Properties

10-Bromo-1-decene is classified under the GHS with a "Warning" signal word and the GHS07 pictogram, indicating that it can cause less serious health effects.^{[1][2][3]} The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][4]}

A summary of the GHS hazard information and key quantitative data for **10-Bromo-1-decene** is presented in the tables below.

Table 1: GHS Hazard Statement Summary for **10-Bromo-1-decene**

| GHS Classification Element | Code | Statement | Source(s) |
|----------------------------|--|---|---|
| Signal Word | - | Warning | [1] [2] [3] |
| Pictogram | GHS07 | Exclamation Mark | [2] |
| Hazard Statements | H315 | Causes skin irritation | [1] [2] [4] |
| H319 | Causes serious eye irritation | [1] [2] [4] | |
| H335 | May cause respiratory irritation | [1] [2] [4] | |
| Hazard Classes | Skin Irrit. 2 | Skin Irritation, Category 2 | [1] [2] |
| Eye Irrit. 2 | Serious Eye Damage/Eye Irritation, Category 2 | [1] [2] | |
| STOT SE 3 | Specific Target Organ Toxicity - Single Exposure, Category 3 (Respiratory tract irritation) | [1] [2] | |

Table 2: Physicochemical Data for **10-Bromo-1-decene**

| Property | Value | Source(s) |
|-------------------|----------------------------------|-----------|
| Molecular Formula | C10H19Br | [1][5] |
| Molecular Weight | 219.16 g/mol | [1][5] |
| Appearance | Colorless transparent liquid | [5] |
| Boiling Point | 50 °C at 0.3 mmHg | [2][5][6] |
| Density | 1.092 g/mL at 25 °C | [2][5][6] |
| Flash Point | 96.67 °C (206.0 °F) - closed cup | [2][3] |
| Refractive Index | n20/D 1.4660 | [2] |

Experimental Protocols for Hazard Determination

The GHS classification of **10-Bromo-1-decene** is based on data derived from standardized experimental protocols. While the specific study reports for this compound are not publicly available, the methodologies follow internationally recognized guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD) and the Environmental Protection Agency (EPA). These protocols are designed to ensure data quality and reproducibility.

Skin Irritation Testing

The determination of skin irritation potential (H315) is typically conducted following guidelines such as OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[7][8][9]

- In Vivo Methodology (OECD TG 404): This method involves applying a single dose of the test substance to a small area of the skin of an animal, typically an albino rabbit.[7][10] The exposure duration is generally up to 4 hours.[7] The site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals over a period of up to 14 days.[7] A substance is classified as a skin irritant (Category 2) if it produces reversible skin damage, with mean scores for erythema or edema at or above a certain threshold in at least 2 of 3 tested animals.[5][11]

- In Vitro Methodology (OECD TG 439): To reduce animal testing, in vitro methods using a reconstructed human epidermis (RhE) model are increasingly used.[8][9] The test chemical is applied topically to the tissue model.[9] Skin irritation potential is assessed by measuring cell viability after exposure, typically using an MTT assay.[9] A chemical is identified as an irritant (UN GHS Category 2) if the tissue viability is reduced below a defined threshold ($\leq 50\%$).[8][9]

Eye Irritation Testing

The potential for a substance to cause serious eye irritation (H319) is assessed using protocols like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[2][6]

- In Vivo Methodology (OECD TG 405): This guideline involves the application of a single dose of the substance to the eye of an experimental animal, again, typically an albino rabbit.[2][12] The eyes are then examined for lesions of the cornea, iris, and conjunctiva at specific intervals.[2][6] For a Category 2 classification ("irritating"), the substance must produce reversible changes in the eye, such as corneal opacity, iritis, or conjunctival redness and swelling, that are fully reversible within a 21-day observation period.[1][13][14]

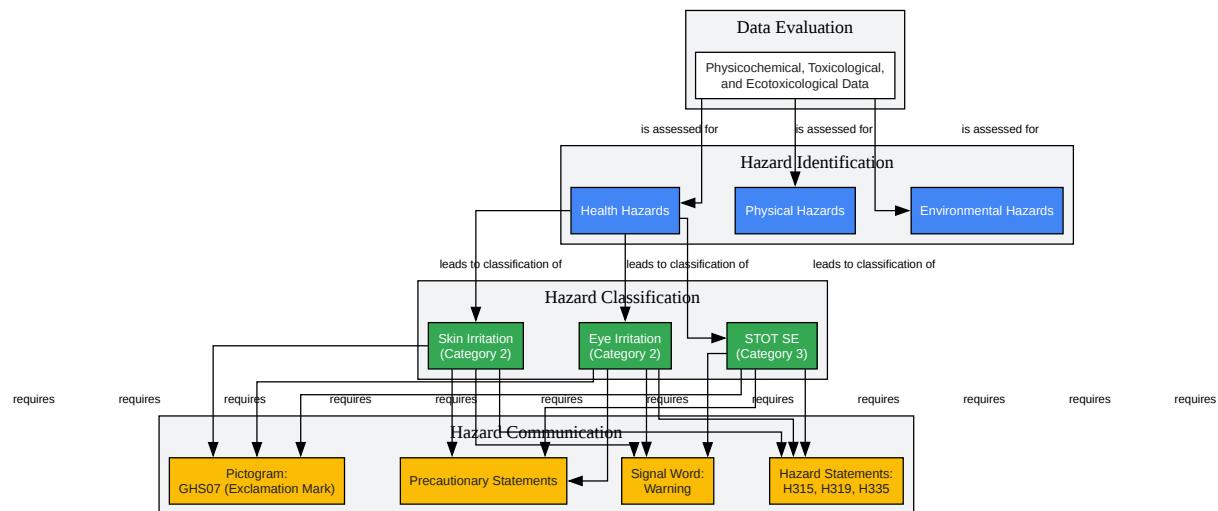
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The classification for respiratory irritation (H335, STOT SE Category 3) is based on a combination of evidence, as there is no single, universally accepted animal model for this specific endpoint.[15]

- Methodology: Classification is primarily based on reliable evidence from human experience (e.g., occupational exposure data) showing transient irritant effects on the respiratory tract. [16] Animal data from studies such as acute inhalation toxicity tests (OECD Test Guideline 436) can also be used.[17] Observations in these studies may include signs of respiratory tract irritation like labored breathing or histopathological evidence of irritation.[16][17] Expert judgment is used to weigh all available evidence.[16]

GHS Classification Workflow Visualization

The following diagram illustrates the logical workflow for the GHS classification of a chemical substance based on its intrinsic hazardous properties.



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Caption: GHS classification workflow for **10-Bromo-1-decene**.

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